

1-Butylpyridinium Chloride safety and handling precautions

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Compound of Interest

Compound Name: *1-Butylpyridinium Chloride*

Cat. No.: *B075717*

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An In-depth Technical Guide to the Safety and Handling of **1-Butylpyridinium Chloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Butylpyridinium chloride (CAS No. 1124-64-7) is an ionic liquid utilized in a variety of applications including organic synthesis, catalysis, and electrochemistry.^[1] As with any chemical substance, a thorough understanding of its potential hazards and proper handling procedures is essential to ensure the safety of laboratory personnel and the environment. This guide provides a comprehensive overview of the safety and handling precautions for **1-Butylpyridinium chloride**, based on available safety data sheets and toxicological information. It is important to note that the toxicological properties of this substance have not been fully investigated, and therefore, it should be handled with caution.^{[2][3]}

Hazard Identification and Classification

1-Butylpyridinium chloride is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Table 1: GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[4][5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[4][5]
Specific target organ toxicity - single exposure (Respiratory system)	3	H335: May cause respiratory irritation.[6]

Precautionary Statements:

- P262: Do not get in eyes, on skin, or on clothing.[2]
- P264: Wash hands thoroughly after handling.[4][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][4][5]
- P302+P352: IF ON SKIN: Wash with plenty of water.[5][7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][5][7]
- P313: Get medical advice/attention.[2]
- P332+P317: If skin irritation occurs: Get medical help.[5][7]
- P362+P364: Take off contaminated clothing and wash it before reuse.[5][7]

Physical and Chemical Properties

Understanding the physical and chemical properties of **1-Butylpyridinium chloride** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₁₄ ClN ^{[8][9]}
Molecular Weight	171.67 g/mol ^{[8][9]}
Appearance	White to almost white or pale yellow powder/crystal. ^{[1][9]}
Melting Point	162 °C ^[10]
Water Solubility	Soluble in water. ^{[10][11]}
Hygroscopicity	Hygroscopic. ^{[10][12]}
Vapor Pressure	0.000022 hPa (at 20 °C) ^[10]

Toxicological Information

The toxicological data for **1-Butylpyridinium chloride** is not extensive. However, the available information indicates potential health risks upon exposure.

Potential Health Effects:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.^{[2][6]}
- Ingestion: May be harmful if swallowed.^[2]
- Skin Contact: Causes skin irritation.^{[4][5]}
- Eye Contact: Causes serious eye irritation.^{[4][5]}

Toxicity Data: Detailed quantitative toxicity data such as LD₅₀ (Lethal Dose, 50%) or LC₅₀ (Lethal Concentration, 50%) are not consistently available in the searched literature. The National Toxicology Program (NTP) has conducted toxicity studies on select ionic liquids, including n-butylpyridinium chloride, administered in drinking water to rats and mice, suggesting that further investigation into its toxic profile is warranted.^{[13][14]} It is noted that the chemical, physical, and toxicological properties have not been thoroughly investigated.^[2]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict safety protocols is mandatory when working with **1-Butylpyridinium chloride**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles. A face shield may also be necessary.[2][4]
- Skin Protection:
 - Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use. Dispose of contaminated gloves after use in accordance with good laboratory practices and applicable laws.[2][4]
 - Body Protection: Wear impervious clothing. The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.[2]
- Respiratory Protection: If dusts are generated or ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[12]

Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.[3][4]
 - Avoid formation of dust and aerosols.[4]
 - Provide appropriate exhaust ventilation at places where dust is formed.[4]
 - Keep away from heat, sparks, and open flames.[2]
- Storage:

- Store in a dry, well-ventilated place.[2][3]
- Keep containers tightly closed.[3]
- Store at room temperature or below +30°C.[4][10]
- Due to its hygroscopic nature, protect from moisture.[10][12]

First-Aid Measures

Table 3: First-Aid Procedures

Exposure Route	First-Aid Measures
Inhalation	Move the exposed person to fresh air at once. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[5][7]
Skin Contact	Take off contaminated clothing immediately. Wash the skin immediately with soap and plenty of water. Consult a physician if irritation occurs. [4][5][7]
Eye Contact	Promptly wash eyes with plenty of water for at least 15 minutes while lifting the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention immediately.[2][4][5][7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4][5][7]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe

areas.[\[4\]](#)

- Environmental Precautions: Do not let the product enter drains. Avoid washing into water courses.[\[2\]](#)[\[4\]](#)
- Containment and Cleaning Up: Sweep up and shovel the material. Collect and arrange for disposal without creating dust. Keep in suitable, closed containers for disposal.[\[4\]](#)

Fire-Fighting Measures

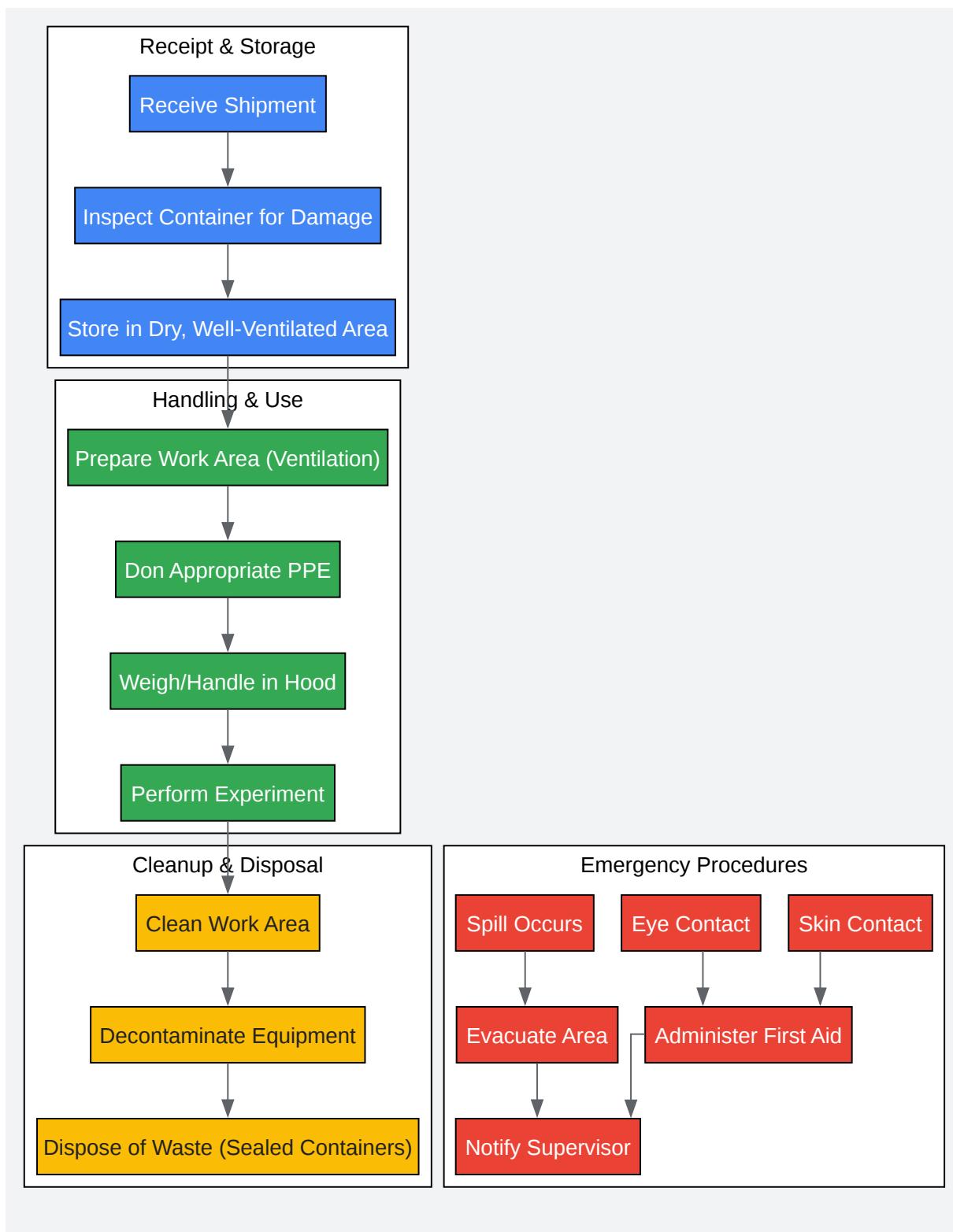
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#)[\[7\]](#)
- Specific Hazards: Combustion may produce hazardous fumes and toxic gases.[\[2\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[4\]](#)

Disposal Considerations

- Dispose of this material in accordance with local, state, and federal regulations.[\[2\]](#)
- Contact a licensed professional waste disposal service to dispose of this material.[\[2\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1-Butylpyridinium Chloride** from receipt to disposal.

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Caption: Workflow for the safe handling of **1-Butylpyridinium Chloride**.

Conclusion

While **1-Butylpyridinium chloride** is a valuable compound in research and development, it presents definite health hazards, primarily skin and eye irritation, and potential respiratory effects. The lack of comprehensive toxicological data necessitates a cautious approach, treating the substance as potentially more hazardous than currently documented. Strict adherence to the handling, storage, and emergency protocols outlined in this guide is paramount to ensuring a safe working environment. All laboratory personnel must be thoroughly trained on these procedures before working with this chemical.

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